



Application Notes and Protocols: 2-Ethyl-1,3hexanediol as a Reactive Solvent

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Compound of Interest		
Compound Name:	2-Ethyl-1,3-hexanediol	
Cat. No.:	B165326	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethyl-1,3-hexanediol (EHD) is a versatile organic compound that serves not only as a highboiling point solvent but also as a reactive diol.[1] Its unique structure, featuring both a primary and a secondary hydroxyl group, allows it to be incorporated into polymer backbones, making it a valuable building block in the synthesis of various materials. In the context of drug development and advanced materials science, EHD's role as a reactive solvent is of particular interest. By participating in the reaction, it can eliminate the need for subsequent removal of a conventional solvent and can be used to tailor the properties of the final product, such as flexibility, hydrophobicity, and degradation kinetics.

This document provides detailed application notes and experimental protocols for utilizing 2-Ethyl-1,3-hexanediol as a reactive solvent and monomer in the synthesis of polyurethanes and polyesters, materials with significant potential in drug delivery systems and biomedical devices.

Physicochemical Properties of 2-Ethyl-1,3hexanediol

A thorough understanding of the physical and chemical properties of **2-Ethyl-1,3-hexanediol** is crucial for its effective use as a reactive solvent. Key properties are summarized in the table



below.

Property	Value
CAS Number	94-96-2
Molecular Formula	C ₈ H ₁₈ O ₂
Molecular Weight	146.23 g/mol
Appearance	Colorless, slightly viscous liquid
Boiling Point	243-249 °C
Melting Point	-40 °C
Density	0.933 g/mL at 25 °C
Solubility in Water	4.2% (w/w) at 20 °C
Flash Point	136 °C

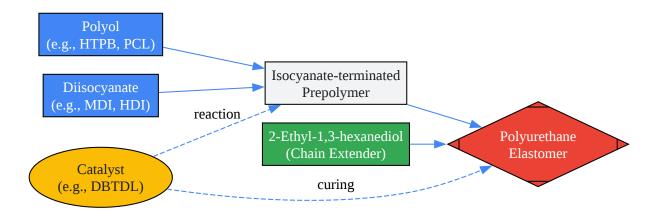
Application Note 1: Synthesis of Polyurethanes for Drug Delivery

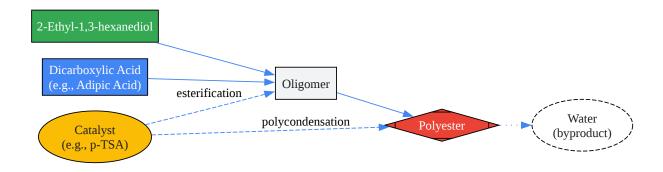
Background:

Polyurethanes are a class of polymers widely used in biomedical applications, including drug delivery systems, due to their biocompatibility and tunable mechanical properties. [2] **2-Ethyl-1,3-hexanediol** can be employed as a chain extender in polyurethane synthesis. Chain extenders are low molecular weight diols that react with isocyanate groups to form the hard segments of the polyurethane, influencing its mechanical strength and thermal properties. [3] The use of an asymmetrical diol like **2-Ethyl-1,3-hexanediol** can disrupt the packing of the polymer chains, leading to more flexible and amorphous materials, which can be advantageous for creating drug-eluting coatings and matrices.

Logical Relationship for Polyurethane Synthesis







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References

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